

Methyl proline hydrochloride safety and handling precautions

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Compound of Interest

Compound Name: Methyl proline hydrochloride

Cat. No.: B554962

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An In-depth Technical Guide to the Safety and Handling of **Methyl Proline Hydrochloride**

For researchers, scientists, and drug development professionals, understanding the safety and handling precautions for chemical reagents is paramount to ensuring a safe laboratory environment. This guide provides a comprehensive overview of the safety protocols for **methyl proline hydrochloride**, a common reagent in organic synthesis.

Hazard Identification and Classification

Methyl proline hydrochloride's hazard classification can vary depending on the supplier and the criteria used. While some safety data sheets (SDS) do not classify it as a hazardous substance under normal handling conditions, others identify it as a hazardous chemical that can cause skin and eye irritation.^[1]^[2] It is prudent to handle this compound with care, assuming it to be potentially hazardous.

Hazard Statements:

- Causes skin irritation.^[2]
- Causes serious eye irritation.^[2]

Physical and Chemical Properties

A summary of the known physical and chemical properties of **methyl proline hydrochloride** is presented in the table below.

Property	Value	Reference
Molecular Formula	C6H11NO2 · HCl	[3]
Molecular Mass	165.62 g/mol	[4]
Appearance	White, hygroscopic powder	[1]
Melting Point	69 - 71 °C	[2][4]
Solubility	Mixes with water	[1]

Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment should be worn when handling **methyl proline hydrochloride**.

PPE	Specifications
Eye Protection	Safety glasses with side-shields or goggles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber, neoprene).
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes.
Respiratory Protection	Not required under normal use with adequate ventilation. If dust is generated, a NIOSH-approved respirator is recommended.

Safe Handling and Storage

Proper handling and storage are crucial to maintaining the integrity of the compound and ensuring laboratory safety.

Handling:

- Ensure good ventilation in the work area.[3]

- Avoid contact with skin and eyes.[3][4]
- Avoid breathing dust.
- Wash hands thoroughly after handling.[2][3]
- Do not eat, drink, or smoke in the laboratory.[3]

Storage:

- Store in a cool, well-ventilated place.[3][4]
- Keep the container tightly closed.[3][4][5]
- Protect from moisture, as the compound is hygroscopic.[4][5]
- Store away from incompatible materials such as strong oxidizing agents.[5]

First Aid Measures

In the event of exposure, the following first aid measures should be taken immediately.

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, seek medical attention.[3][4]
Skin Contact	Remove contaminated clothing. Wash the affected area with plenty of soap and water. If irritation persists, get medical advice.[2][3][4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.[2][3][4]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Seek medical advice.[3]

Accidental Release Measures

In case of a spill, follow these procedures to clean up and contain the material.

Minor Spills:

- Wear appropriate personal protective equipment.
- Sweep up the spilled solid and place it in a suitable container for disposal.
- Avoid generating dust.
- Clean the spill area with a wet cloth.

Major Spills:

- Evacuate the area.
- Ensure adequate ventilation.
- Contain the spill using an inert absorbent material.
- Follow the same cleanup procedure as for minor spills.
- Prevent the material from entering drains or waterways.

Fire-Fighting Measures

Methyl proline hydrochloride is a combustible solid but does not propagate flame with difficulty.^[1]

- Suitable Extinguishing Media: Use dry chemical powder, alcohol-resistant foam, carbon dioxide (CO₂), or water spray.^{[2][3][4]}
- Unsuitable Extinguishing Media: Do not use a heavy water stream.^{[3][4]}
- Hazardous Decomposition Products: In case of fire, toxic fumes may be released, including nitrogen oxides, carbon monoxide, carbon dioxide, and hydrogen chloride gas.^[2]

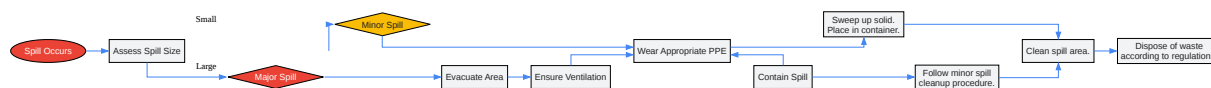
- Protective Equipment for Firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[2][3]

Toxicity Information

There is a notable lack of significant acute toxicological data in the available literature.[1] Therefore, it should be handled with the standard precautions for a potentially hazardous chemical.

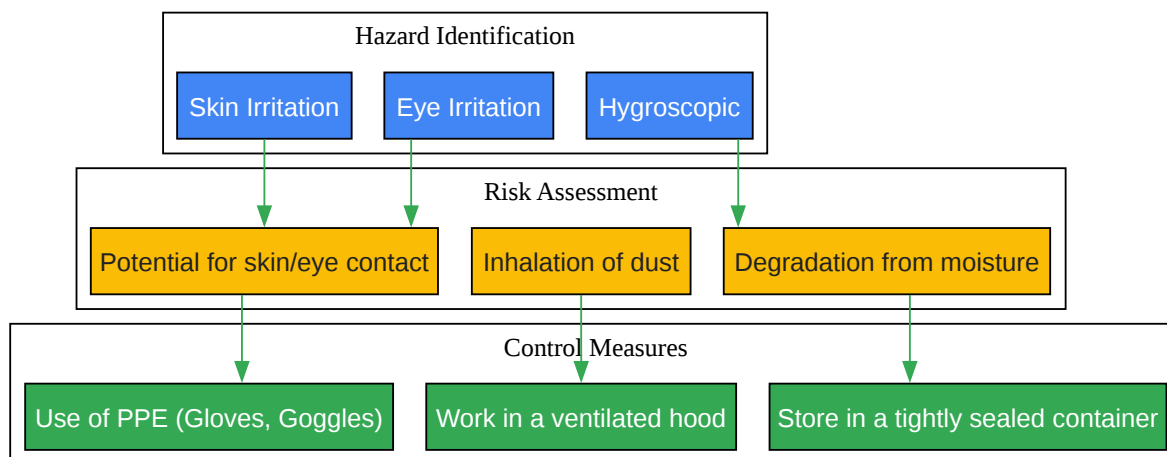
Diagrams

The following diagrams illustrate key safety and handling workflows.



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Caption: Workflow for responding to a **methyl proline hydrochloride** spill.



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Caption: Logical relationship of hazard identification and risk assessment.

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